

Application Notes and Protocols: Preparation of a Dicloxacillin-13C4 Stock Solution

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Compound of Interest

Compound Name: Dicloxacillin-13C4

Cat. No.: B12405583

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Dicloxacillin-13C4 is a stable isotope-labeled version of Dicloxacillin, a semi-synthetic, penicillinase-resistant penicillin antibiotic.^{[1][2]} It is primarily utilized as an internal standard in quantitative bioanalytical assays, such as liquid chromatography-mass spectrometry (LC-MS), for the accurate determination of Dicloxacillin concentrations in biological matrices.^[1] The incorporation of four carbon-13 atoms results in a distinct mass shift, allowing for its differentiation from the unlabeled drug without significantly altering its chemical and physical properties.

This document provides a detailed protocol for the preparation of a **Dicloxacillin-13C4** stock solution, ensuring accuracy, purity, and stability for its intended use in research and drug development applications.

Quantitative Data Summary

The following table summarizes the key quantitative data for **Dicloxacillin-13C4** and its sodium salt monohydrate.

Property	Value	Source(s)
Molecular Formula (Free Acid)	C ₁₅ ¹³ C ₄ H ₁₇ Cl ₂ N ₃ O ₅ S	[3][4]
Molecular Weight (Free Acid)	~474.3 g/mol	[4]
Molecular Formula (Sodium Salt Monohydrate)	C ₁₅ ¹³ C ₄ H ₁₈ Cl ₂ N ₃ NaO ₆ S	[3][5]
Molecular Weight (Sodium Salt Monohydrate)	~514.3 g/mol	[5][6]
Appearance	White or almost white, crystalline powder	[6][7]
Solubility (as Sodium Salt)	Freely soluble in water and methanol	[7]
Recommended Storage (Solid)	2-8°C, Hygroscopic, under inert atmosphere	[6]
Recommended Storage (Stock Solution)	-20°C	[8][9][10]

Experimental Protocol: Preparation of a 1 mg/mL Dicloxacillin-13C4 Stock Solution

This protocol details the steps for preparing a 1 mg/mL stock solution of **Dicloxacillin-13C4**. The final concentration can be adjusted based on specific experimental requirements.

Materials and Equipment

- **Dicloxacillin-13C4** (form will vary, e.g., free acid or sodium salt)
- High-purity solvent (e.g., DMSO, sterile water, or methanol)
- Analytical balance
- Microcentrifuge tubes or amber glass vials

- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- (Optional) Sonicator
- (Optional) Syringe and 0.22 μm sterile syringe filter
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

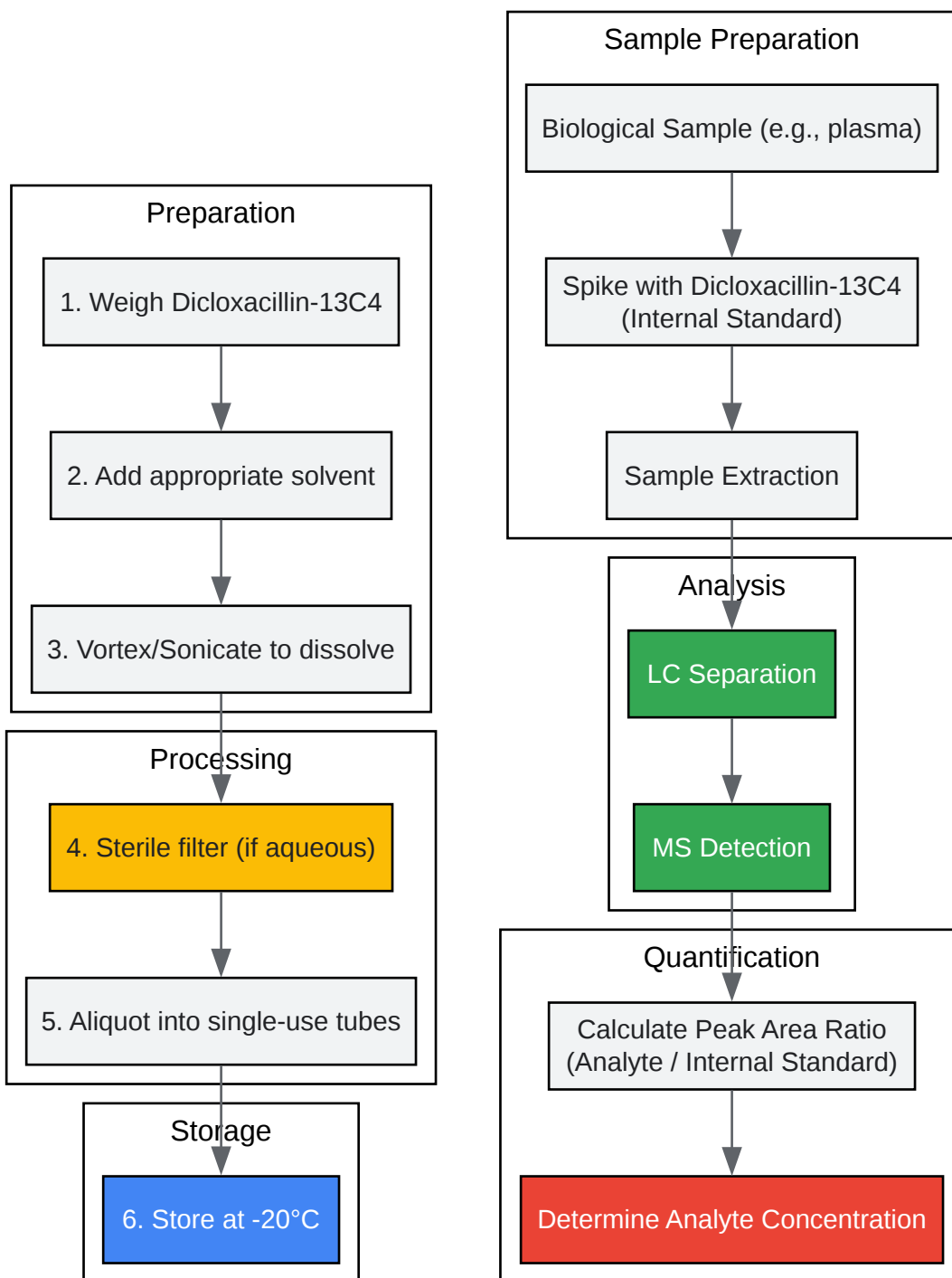
Step-by-Step Procedure

- Determine the Required Mass: Calculate the mass of **Dicloxacillin-13C4** required to achieve the desired concentration and volume. For example, to prepare 1 mL of a 1 mg/mL solution, weigh out 1 mg of the compound.
- Weighing the Compound:
 - Tare the analytical balance with a sterile microcentrifuge tube or appropriate weighing vessel.
 - Carefully weigh the calculated amount of **Dicloxacillin-13C4** powder. Due to its hygroscopic nature, minimize exposure to atmospheric moisture.^[7]
- Solvent Addition:
 - Based on the solubility information, select an appropriate solvent. For the sodium salt, sterile water or methanol are suitable choices.^[7] For the free acid form, DMSO may be a better initial solvent.
 - Add the desired volume of the chosen solvent to the vessel containing the weighed **Dicloxacillin-13C4**.
- Dissolution:
 - Cap the tube or vial securely.
 - Vortex the solution for 30-60 seconds to facilitate dissolution.

- If the compound does not fully dissolve, sonication for 5-10 minutes may be beneficial.[\[11\]](#)
- Sterilization (for aqueous solutions):
 - If the stock solution is prepared in an aqueous solvent (e.g., water or PBS) and will be used in cell-based assays, sterile filtration is recommended.
 - Draw the solution into a sterile syringe.
 - Attach a 0.22 μm sterile syringe filter to the syringe.
 - Dispense the solution through the filter into a sterile, labeled storage tube.[\[8\]](#)[\[9\]](#)
 - Note: Filtration is generally not necessary for solutions prepared in organic solvents like DMSO or ethanol.[\[9\]](#)
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes.[\[12\]](#)
 - Store the aliquots in tightly sealed tubes at -20°C .[\[8\]](#)[\[10\]](#)
 - Protect the solution from light, especially if stored for extended periods.[\[7\]](#)

Visualizations

Experimental Workflow



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